

# Dimethyl undecanedioate CAS number and molecular weight

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## An In-depth Technical Guide to Dimethyl Undecanedioate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Dimethyl Undecanedioate**, a dicarboxylic acid ester. The document is structured to furnish researchers, scientists, and professionals in drug development with essential data, including its chemical identifiers and physicochemical properties. While direct biological data on **Dimethyl Undecanedioate** is limited in publicly accessible literature, this guide also explores the known applications and biological significance of its parent compound, undecanedioic acid, to provide a basis for potential research directions.

## **Core Chemical and Physical Data**

**Dimethyl undecanedioate** is the dimethyl ester of undecanedioic acid.[1][2] Its fundamental chemical and physical properties are summarized below.



Property	Value	Source
CAS Number	4567-98-0	[1][3]
Molecular Formula	C13H24O4	[1][3][4][5]
Molecular Weight	244.33 g/mol	[1][3][5]
Physical State	Solid	[4]
Purity	>98%	[1][4]
Synonyms	Undecanedioic acid, dimethyl ester; Dimethyl 1,9- nonanedicarboxylate; Hendecanedioic acid dimethyl ester	[1][4]

## Contextual Biological and Pharmacological Relevance: Undecanedioic Acid

While research directly focusing on the biological activities of **dimethyl undecanedioate** is not extensively available, its parent compound, undecanedioic acid, has been investigated for various applications, offering valuable insights for future studies.

Undecanedioic acid is a long-chain dicarboxylic acid with established industrial uses in the synthesis of polymers like high-performance polyamides, hot-melt adhesives, and lubricants.[6] [7] In the context of life sciences, it has demonstrated notable biological activities. For instance, it is active against the dermatophytes T. rubrum, T. mentagrophytes, and M. canis at a concentration of 1 mM.[8] Furthermore, undecanedioic acid has been utilized in the synthesis of proteolysis-targeting chimeras (PROTACs) that exhibit anticancer activity in cancer cells with mutant EGFR.[8] It has also been identified in human aortas with atherosclerotic lesions and in the urine of patients undergoing hopantenate therapy.[9]

The applications of undecanedioic acid span several fields:

Corrosion inhibitors[9][10]



- Hot melt adhesives[9][10]
- High-performance polyamides/nylon[9][10]
- Metal-working fluids and lubricants[9]
- Perfumery and pharmaceuticals[7]

## **Experimental Protocols**

Detailed experimental protocols for the synthesis and biological evaluation of **dimethyl undecanedioate** are not readily available in the literature. However, a general approach to its synthesis can be inferred from the synthesis of its parent acid and standard esterification procedures. Furthermore, a hypothetical experimental workflow for assessing its biological activity can be proposed based on methodologies used for similar compounds.

## **Synthesis of Undecanedioic Acid**

A reported method for the synthesis of undecanedioic acid involves the reaction of  $\alpha$ -nitro ketone with sodium hydroxide in methanol, followed by oxidation.[9]

#### Materials:

- α-nitro ketone
- Methanol (MeOH)
- 1 N Sodium Hydroxide (NaOH)
- 0.5 M Disodium hydrogen phosphate (Na<sub>2</sub>HPO<sub>4</sub>)
- Oxone® (Potassium peroxymonosulfate)
- Brine (saturated NaCl solution)
- 10% Hydrochloric acid (HCl)
- Ethyl acetate (EtOAc)



Sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)

#### Procedure:

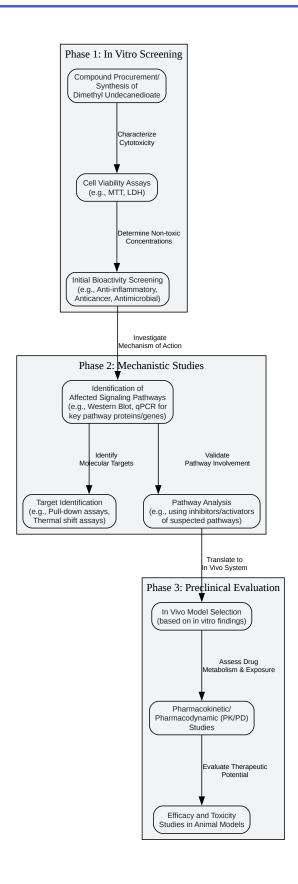
- Dissolve the α-nitro ketone (0.7 mmol) in methanol (4.2 ml).
- Add 25 ml of 0.5 M Na<sub>2</sub>HPO<sub>4</sub> in 1 N NaOH to the solution.
- Heat the resulting mixture at 70 °C for 1-4 hours.
- Cool the solution to room temperature.
- Add a solution of Oxone® (1.75 mmol) in water (3 ml).
- After 4 hours, dilute the mixture with brine (10 ml).
- Acidify the mixture to pH 2 with a 10% solution of HCl.
- Extract the product with ethyl acetate (3 x 20 ml).
- Wash the combined organic layers with brine (10 ml).
- Dry the organic layer over Na<sub>2</sub>SO<sub>4</sub> and evaporate the solvent to yield the pure dicarboxylic acid.[9]

Standard esterification methods, such as Fischer esterification (refluxing the dicarboxylic acid with methanol in the presence of a strong acid catalyst), could then be employed to synthesize **dimethyl undecanedioate**.

## **Proposed Investigational Workflow**

Given the absence of direct biological data for **dimethyl undecanedioate**, a logical first step for researchers would be to investigate its potential biological activities. The following workflow outlines a hypothetical approach, drawing parallels from studies on other dimethyl esters like dimethyl fumarate, which is known to modulate signaling pathways involved in inflammation and oxidative stress.[11][12]





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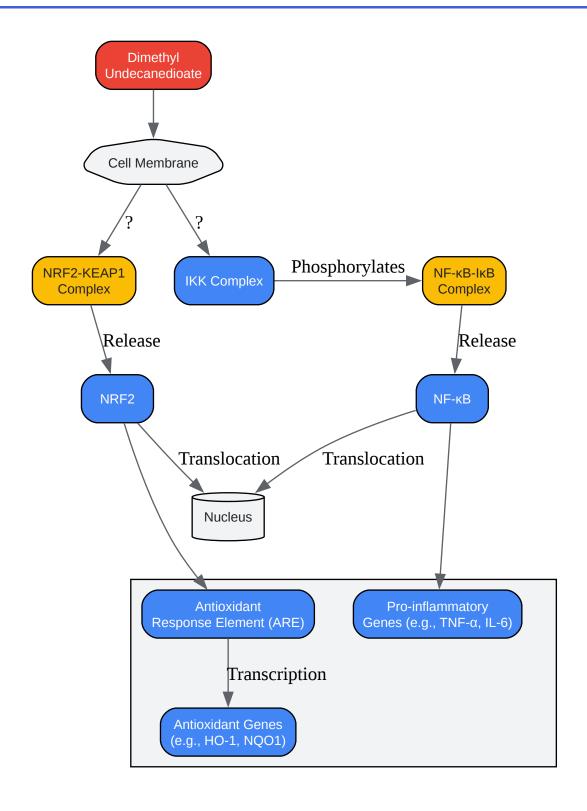


Caption: Proposed workflow for investigating the biological activity of **Dimethyl Undecanedioate**.

## **Potential Signaling Pathways for Investigation**

Based on the known activities of structurally related dicarboxylic acids and their esters, several signaling pathways could be prioritized for investigation. For instance, dimethyl fumarate is known to activate the NRF2 pathway, which is a key regulator of cellular antioxidant responses. [11] It has also been shown to modulate the NF-kB and JAK-STAT signaling pathways, which are critical in inflammation. A hypothetical signaling cascade that could be investigated for **dimethyl undecanedioate** is presented below.





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Caption: Hypothetical signaling pathways potentially modulated by **Dimethyl Undecanedioate**.



This guide provides foundational information on **dimethyl undecanedioate** for researchers and professionals in drug development. While direct biological data is sparse, the information on its parent compound, undecanedioic acid, and the proposed investigational workflows offer a starting point for future research into the potential therapeutic applications of this molecule.

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